

Technical Guide: (R)-Timolol-d9 (Maleate) in Chiral Bioanalysis and Impurity Profiling

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Compound of Interest

Compound Name: (R)-Timolol-d9 (maleate)

Cat. No.: B12405679

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Executive Summary: The Strategic Role of (R)-Timolol-d9

In the development of beta-adrenergic antagonists, stereochemistry dictates potency and toxicity. Timolol is marketed as the (S)-enantiomer, which is approximately 50–80 times more potent as a beta-blocker than its (R)-antipode. However, the (R)-enantiomer is not inert; it retains significant ocular hypotensive activity with a potentially reduced systemic side-effect profile (e.g., less cardiac depression).

(R)-Timolol-d9 (maleate) serves a dual critical function in modern drug development:

- **Chiral Impurity Profiling:** It acts as a stable isotope-labeled internal standard (SIL-IS) for the precise quantification of the (R)-impurity in (S)-Timolol drug substances, mandated by pharmacopoeial standards (USP/EP).
- **Enantioselective Pharmacokinetics:** In clinical studies investigating chiral inversion or the specific disposition of the (R)-isomer, this reagent provides the mass-shift necessary for differentiation in LC-MS/MS workflows.

This guide details the physicochemical properties, mechanism of application, and validated protocols for utilizing (R)-Timolol-d9.

Chemical & Physical Profile

The deuterated standard typically carries nine deuterium atoms on the tert-butyl group, ensuring metabolic stability and a distinct mass shift (+9 Da) to avoid isotopic overlap with the natural M+2 isotope of the analyte.

Property	Specification
Chemical Name	(R)-1-(tert-butyl-d9-amino)-3-((4-morpholino-1,2,5-thiadiazol-3-yl)oxy)propan-2-ol maleate
CAS Number	Unlabeled (R)-Timolol: 26839-76-9 (Refer to vendor for d9-specific CAS)
Molecular Formula	C ₁₃ H ₁₅ D ₉ N ₄ O ₃ S[1][2][3][4] · C ₄ H ₄ O ₄
Molecular Weight	~441.55 g/mol (Salt); Free Base ~325.5 g/mol
Isotopic Purity	Typically ≥ 99% deuterated forms
Solubility	Soluble in Methanol, Water, DMSO
Appearance	White to off-white solid
Chirality	Dextrorotatory (R)-(+)

Core Application 1: Internal Standard in LC-MS/MS Bioanalysis

The Causality of Choice

Why use (R)-Timolol-d9 instead of a racemic d9 standard?

- **Chiral Inversion Studies:** If your study aims to prove that (S)-Timolol does not invert to (R)-Timolol in vivo, you must separate the enantiomers chromatographically. Using (R)-Timolol-d9 allows you to specifically track the elution time and recovery of the (R)-isomer, ensuring

that the peak you are quantifying is indeed the (R)-enantiomer and not a chromatographic artifact.

- **Matrix Effect Normalization:** In Chiral LC-MS, matrix suppression can vary slightly across the elution window. An enantiomer-specific IS co-elutes perfectly with the target enantiomer, providing the highest accuracy for normalization.

Experimental Protocol: Enantioselective LC-MS/MS

Objective: Quantify (R)-Timolol in human plasma using (R)-Timolol-d9 as the Internal Standard.

Step 1: Sample Preparation (Liquid-Liquid Extraction)

- **Aliquot:** Transfer 200 μ L of plasma into a clean tube.
- **Spike:** Add 20 μ L of (R)-Timolol-d9 working solution (e.g., 100 ng/mL in MeOH). Vortex for 10 s.
- **Basify:** Add 50 μ L of 0.1 M NaOH to ensure the drug is in its free base form (improves organic solubility).
- **Extract:** Add 1 mL of Ethyl Acetate:Hexane (50:50 v/v). Shake/tumble for 10 min.
- **Separate:** Centrifuge at 4,000 rpm for 5 min at 4°C.
- **Dry:** Transfer the organic (upper) layer to a fresh tube and evaporate to dryness under nitrogen at 40°C.
- **Reconstitute:** Dissolve residue in 100 μ L of Mobile Phase.

Step 2: LC-MS/MS Conditions

- **Column:** Chiralcel OD-RH (150 x 4.6 mm, 5 μ m) or Chiralpak AGP.
 - Note: Reverse-phase chiral columns are preferred for direct MS compatibility.
- **Mobile Phase:** 10 mM Ammonium Acetate (pH 7.0) : Acetonitrile (40:60 v/v). Isocratic flow.
- **Flow Rate:** 0.5 mL/min.

- Mass Spectrometry: Triple Quadrupole (ESI+).
 - Source Temp: 400°C.
 - Capillary Voltage: 3.5 kV.

Step 3: MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Rationale
(R)-Timolol	317.2	261.1	25	Loss of t-butyl group (C ₄ H ₈)

| (R)-Timolol-d9 | 326.2 | 261.1 | 25 | Loss of d9-t-butyl group (C₄D₈) |

Technical Insight: Note that both the analyte and the IS share the same product ion (m/z 261.1) because the label is on the leaving group (t-butyl). This is acceptable in MS/MS because the precursor ions (317 vs 326) are different, ensuring selectivity.

Core Application 2: Chiral Impurity Profiling (CMC)

Regulatory Context

The European Pharmacopoeia (EP) and USP require strict limits on the (R)-enantiomer in Timolol Maleate API (typically < 1.0%). (R)-Timolol-d9 is used during method validation to demonstrate specificity and accuracy, ensuring the method can distinguish the impurity from the active drug.

Protocol: Supercritical Fluid Chromatography (SFC)

SFC is superior to Normal Phase HPLC for Timolol chiral separation due to faster run times and lower solvent consumption.^[5]

Workflow:

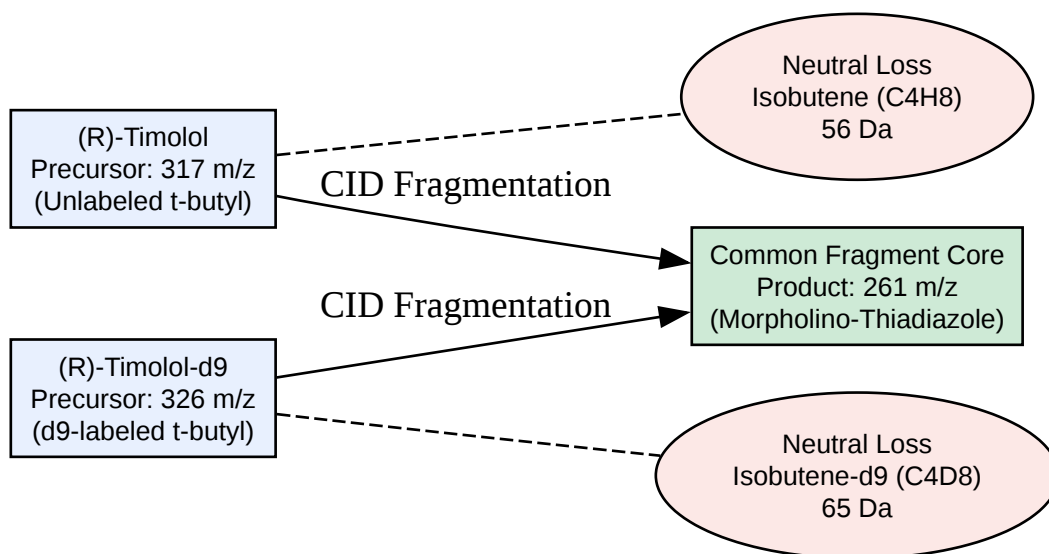
- Column: Chiralcel OD-H (4.6 x 250 mm, 5 µm).

- Mobile Phase: CO₂ (93%) : Methanol with 0.1% Triethylamine (7%).
- Flow Rate: 4.0 mL/min.
- Back Pressure: 120 bar.
- Detection: UV at 297 nm (or MS for trace analysis).
- Elution Order: (R)-Timolol typically elutes before (S)-Timolol on Cellulose-based columns (OD-H), but this must be confirmed with the standard.

Visualization of Workflows

Diagram 1: Isotope Labeling & MS Fragmentation Logic

This diagram illustrates the structural relationship and the specific MS/MS transition logic where the d9-label is lost during fragmentation.

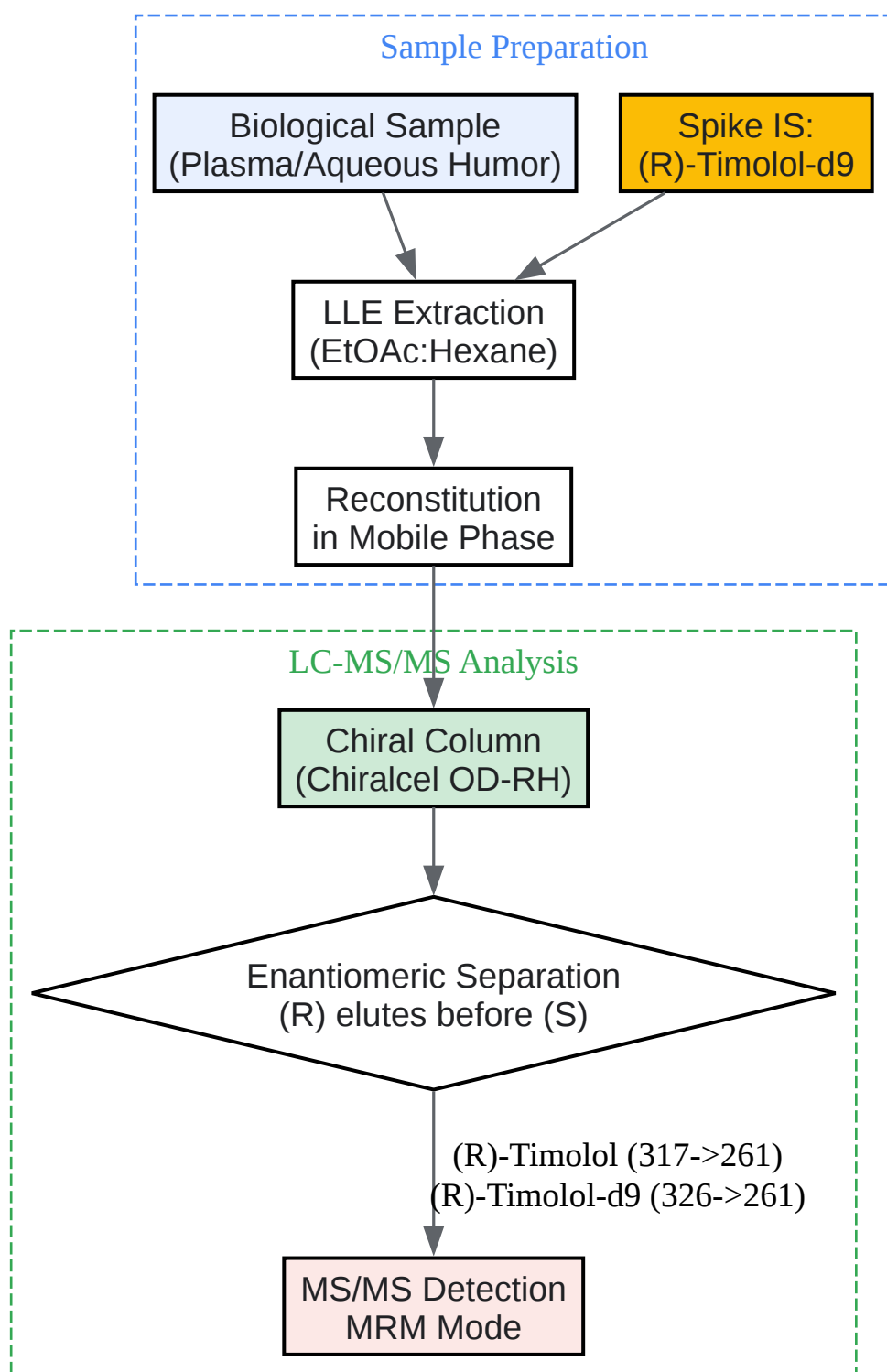


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Caption: MS/MS fragmentation pathway showing how (R)-Timolol and its d9-IS yield the same core fragment ion (m/z 261) via loss of the t-butyl group.

Diagram 2: Enantioselective Bioanalysis Workflow

A step-by-step visualization of the extraction and quantification process.



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Caption: Workflow for the enantioselective quantification of Timolol using (R)-Timolol-d9 as the Internal Standard.

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